

Structural Validation of Sulfonamide Scaffolds: 1-(4-Chlorophenyl)sulfonylazepane

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)sulfonylazepane
CAS No.: 339066-44-3
Cat. No.: B14166921

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A Comparative Guide for Medicinal Chemists[1]

Part 1: Strategic Overview

In the landscape of drug discovery, the sulfonamide moiety acts as a privileged pharmacophore, ubiquitous in carbonic anhydrase inhibitors, diuretics, and antimicrobial agents.[1] While the 6-membered piperidine ring is a standard "go-to" linker in Structure-Activity Relationship (SAR) studies, the 7-membered azepane ring offers a critical alternative.[1]

This guide focuses on **1-(4-Chlorophenyl)sulfonylazepane**, a molecule where the conformational flexibility of the seven-membered ring contrasts sharply with its six-membered analogs.[1] For researchers, distinguishing this flexibility via ¹H NMR is not just about characterization—it is about validating the steric volume that defines receptor binding affinity.[1]

The Core Comparison: Ring Size Dynamics

The choice between Azepane and Piperidine is rarely arbitrary. It dictates the hydrodynamic radius and lipophilicity of the drug candidate.

Feature	Azepane Derivative (7-Membered)	Piperidine Derivative (6-Membered)	NMR Implication
Conformation	Fluxional (Twist-chair/Chair)	Rigid (Chair)	Azepane signals often appear broader or more complex due to rapid conformational interconversion at room temperature. ^[1]
Steric Bulk	High (Larger hydrophobic surface)	Moderate	-proton signals in Azepane are slightly more shielded than Piperidine due to ring strain differences.
Lipophilicity	Higher LogP	Moderate LogP	Azepane derivatives often require longer relaxation times () in non-polar solvents.

Part 2: ¹H NMR Spectrum Analysis

The ¹H NMR spectrum of **1-(4-Chlorophenyl)sulfonylazepane** is defined by two distinct regions: the AA'BB' aromatic system and the aliphatic azepane envelope.

The Aromatic Region (Deshielding Logic)

The 4-chlorobenzenesulfonyl group provides a diagnostic pattern. The sulfonyl group (

) is strongly electron-withdrawing (inductive and mesomeric), while the Chlorine atom is electron-withdrawing by induction but electron-donating by resonance (weakly).^[1]

- H-2', H-6' (Ortho to

): These protons experience the strongest deshielding cone of the sulfonyl group.^[1]

- H-3', H-5' (Ortho to Cl): These are less deshielded than the sulfonyl-adjacent protons.^[1]

Result: A "pseudo-quartet" or two distinct doublets with a "roofing effect" pointing towards each other.

The Azepane Ring (The Aliphatic Envelope)

Unlike the piperidine ring, where axial and equatorial protons can often be resolved at high fields, the azepane ring undergoes rapid pseudorotation.^[1]

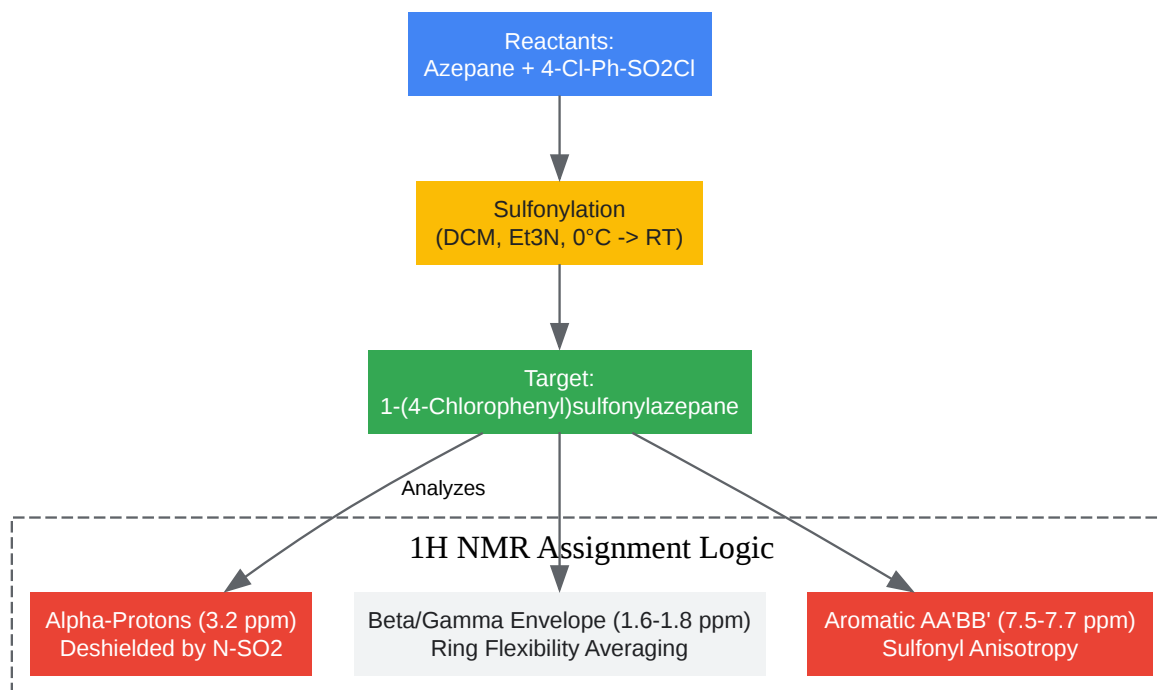
- -Protons (C2, C7): Directly adjacent to the sulfonamide nitrogen.^[1] The electron-withdrawing nature of the
group shifts these downfield.
- -Protons (C3, C6) &
-Protons (C4, C5): These appear as a clustered multiplet in the "methylene envelope" (1.5 – 1.8 ppm).^[1]

Summary of Chemical Shifts (400 MHz, CDCl₃)

Assignment	Proton Count	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Mechanistic Cause
Ar-H (Ortho to)	2H	7.72 – 7.76	Doublet (d)	~8.5	Anisotropic deshielding by . [1]
Ar-H (Ortho to Cl)	2H	7.48 – 7.52	Doublet (d)	~8.5	Inductive effect of Cl.
Azepane -CH ₂	4H	3.20 – 3.28	Triplet/Multiplet	~5.8	Deshielding by N-sulfonyl.
Azepane -CH ₂	4H	1.70 – 1.78	Multiplet	-	Proximity to -carbons.
Azepane -CH ₂	4H	1.55 – 1.65	Multiplet	-	Most shielded (furthest from EWG).

Part 3: Visualization of Logic & Workflow

The following diagram illustrates the assignment logic and the synthesis workflow typically used to generate the sample.



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Figure 1: Synthesis pathway and spectral assignment logic for the target sulfonamide.

Part 4: Experimental Protocol (Self-Validating)

To ensure the spectrum matches the data above, follow this standardized protocol. This workflow includes a "check-step" to validate sample purity before NMR acquisition.

Synthesis (Micro-Scale for Validation)

- Dissolve 1.0 eq of Azepane (CAS 111-49-9) in Dichloromethane (DCM).
- Add 1.2 eq of Triethylamine (TEA) as a proton scavenger.
- Cool to 0°C.
- Add 1.0 eq of 4-Chlorobenzenesulfonyl chloride dropwise.
- Stir at RT for 2 hours.

- Wash with 1M HCl (removes unreacted amine) and Brine.
- Dry over

and concentrate.

NMR Sample Preparation

- Solvent: Chloroform-d (

) is preferred over DMSO-

for this compound. DMSO is viscous and may broaden the already fluxional azepane peaks.
- Concentration: 10 mg in 0.6 mL solvent.
- TMS: Ensure 0.03% TMS is present for internal referencing (0.00 ppm).

Acquisition Parameters (400 MHz)

- Pulse Angle:

(ensures accurate integration).
- Relaxation Delay (d1): Set to 2.0 seconds. The aromatic protons have longer T1 relaxation times; a short d1 will under-integrate the aromatic region relative to the aliphatic ring.
- Scans (ns): 16 (sufficient for >95% purity).

Troubleshooting & Quality Control

- Impurity Flag 1 (Hydrolysis): If you see a broad singlet at ~11.0 ppm or peaks at 7.9/7.5 ppm that do not integrate to the product, you likely have 4-chlorobenzenesulfonic acid (hydrolysis product of the starting chloride).[\[1\]](#)
- Impurity Flag 2 (Residual Amine): Azepane starting material has

-protons at ~2.9 ppm. If the 3.2 ppm peak has a "shoulder" at 2.9, the reaction is incomplete.
[\[1\]](#)

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